

An In-depth Technical Guide to the Safe Handling of (Diacetoxyiodo)benzene

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Compound of Interest

Compound Name: (Diacetoxyiodo)benzene

Cat. No.: B116549

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(Diacetoxyiodo)benzene, also known as iodobenzene diacetate, is a versatile and efficient hypervalent iodine(III) reagent widely utilized in organic synthesis as a powerful oxidizing agent.^[1] Its effectiveness in mediating a variety of chemical transformations, however, necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to mitigate risks. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses associated with **(Diacetoxyiodo)benzene**.

Hazard Identification and Classification

(Diacetoxyiodo)benzene is classified as a hazardous substance and requires careful handling.^[2] It is crucial to be fully aware of its associated risks to ensure a safe laboratory environment.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^{[3][4]}
- H335: May cause respiratory irritation.^{[3][4]}

Potential Health Effects:

- Inhalation: Inhalation of dust may lead to respiratory tract irritation.[1][2] Individuals with pre-existing respiratory conditions may be more susceptible to the effects of this substance.[2]
- Skin Contact: Direct contact can cause skin irritation, redness, and itching.[1][2] Prolonged or repeated exposure may lead to dermatitis.[2] It is also harmful if it comes into contact with the skin, potentially leading to systemic effects.[1]
- Eye Contact: This compound is a serious eye irritant, and contact can result in pain, redness, blurred vision, and potential eye damage.[1][2]
- Ingestion: While not classified as "harmful by ingestion" due to a lack of extensive data, it is harmful if swallowed and can cause significant internal damage.[1][2]

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **(Diacetoxyiodo)benzene**.

Property	Value	Reference
CAS Number	3240-34-4	[3][4][5][6]
EC Number	221-808-1	[3][4][7]
Molecular Formula	C10H11IO4	[3][4]
Molecular Weight	322.1 g/mol	[4][8]
Melting Point	161 - 165 °C (321.8 - 329 °F)	[3][6]
Appearance	White powder/solid	[3][6]
Solubility	Insoluble in water.[3][8] Soluble in acetic acid, acetonitrile, and dichloromethane.[1]	
LD50 (Intravenous, mouse)	56 mg/kg	[2]

Experimental Protocol: General Handling and Use

The following protocol outlines the essential steps for the safe handling and use of **(Diacetoxyiodo)benzene** in a laboratory setting.

3.1. Engineering Controls

- Work in a well-ventilated area.[\[4\]](#)[\[9\]](#)
- Use a chemical fume hood or other suitable local exhaust ventilation, especially when handling the powder or generating dust.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and their locations are clearly marked.[\[8\]](#)

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side shields or a face shield.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#)[\[5\]](#) The suitability and durability of the glove type depend on the frequency and duration of contact.[\[2\]](#)
 - Wear a lab coat or overalls and an apron made of PVC or other resistant material.[\[2\]](#)
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH- or CEN-certified respirator.[\[4\]](#)[\[5\]](#)[\[9\]](#)

3.3. Handling Procedures

- Avoid all personal contact, including inhalation of dust.[\[2\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)[\[9\]](#)
- Wash hands thoroughly after handling the substance.[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[4\]](#)

- Open and handle the container with care.[4]

3.4. Storage

- Store in a cool, dry, and well-ventilated place.[3][4][7]
- Keep the container tightly closed when not in use.[3][4][7]
- Store away from incompatible materials, such as strong oxidizing agents.[2]
- Protect from light.[9]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

4.1. First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[3][4][9]
- Skin Contact: Immediately remove all contaminated clothing. Flush the skin with plenty of soap and running water for at least 15 minutes.[2][9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[2][9] Remove contact lenses if present and easy to do so.[3][4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[9] Never give anything by mouth to an unconscious person.[3][9]

4.2. Accidental Release Measures

- Small Spills:
 - Wear appropriate PPE.[2]

- Clean up spills immediately.[2]
- Use dry clean-up procedures to avoid generating dust.[2]
- Sweep or vacuum up the material and place it in a suitable, labeled container for disposal.
[3][4]
- Large Spills:
 - Evacuate the area.[5]
 - Alert emergency responders and inform them of the location and nature of the hazard.[2]
 - Prevent the product from entering drains.[4][5]

4.3. Fire-Fighting Measures

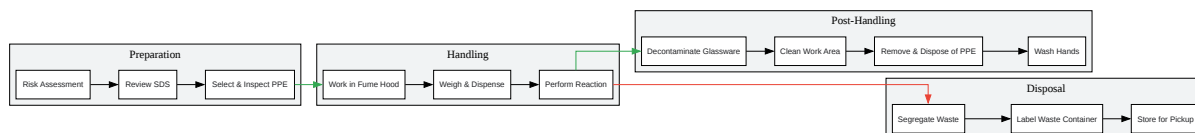
- **(Diacetoxyiodo)benzene** is a combustible solid.[2][5]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen iodide.[2] Firefighters should wear self-contained breathing apparatus.
[5][8]

Waste Disposal

All waste materials must be handled in accordance with local, state, and federal regulations.[2] Dispose of unused or contaminated material as hazardous waste through a licensed disposal company.[3]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(Diacetoxyiodo)benzene**, from preparation to disposal.



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